

Sonidegib-d8: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-6-[rel-(2R,6S)-2,6-Dimethyl-4-morpholinyl]-3-pyridinamine-Sonidegib-d8*

Cat. No.: B15137869

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Role of Sonidegib and its Deuterated Analog in Hedgehog Pathway Inhibition

Sonidegib, a potent and selective inhibitor of the Smoothed (SMO) receptor, plays a critical role in the modulation of the Hedgehog (Hh) signaling pathway.^{[1][2][3][4]} The Hh pathway is a crucial signaling cascade in embryonic development and is implicated in the pathogenesis of various cancers when aberrantly activated in adults.^[5] Sonidegib's mechanism of action involves binding to and inhibiting the SMO receptor, a key transducer of the Hh signal, thereby disrupting the downstream signaling cascade that leads to the activation of Gli transcription factors.^{[5][6]} This inhibitory action makes Sonidegib a valuable therapeutic agent, particularly in the treatment of advanced basal cell carcinoma.^{[1][7]}

In the realm of drug development and clinical pharmacology, the use of stable isotope-labeled internal standards is paramount for accurate bioanalysis. Sonidegib-d8, a deuterated analog of Sonidegib, serves this essential function. The incorporation of eight deuterium atoms into the

Sonidegib molecule results in a compound that is chemically identical to the parent drug but has a distinct mass. This property allows for its use as an internal standard in mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure precise and accurate quantification of Sonidegib in biological matrices. This guide provides an in-depth overview of the physicochemical properties of Sonidegib-d8, its role in the context of the Hedgehog signaling pathway, and a detailed protocol for its application in bioanalytical methods.

Physicochemical Properties: Sonidegib and Sonidegib-d8

A clear understanding of the physicochemical properties of both the parent compound and its deuterated analog is fundamental for their effective use in research and analytical applications.

Property	Sonidegib	Sonidegib-d8
CAS Number	956697-53-3[2][3][4][8]	Not Publicly Available
Molecular Formula	C ₂₆ H ₂₆ F ₃ N ₃ O ₃ [1][2]	C ₂₆ H ₁₈ D ₈ F ₃ N ₃ O ₃
Molecular Weight	~485.5 g/mol [1][4][8]	Calculated: ~493.58 g/mol

Note: While a specific CAS number for Sonidegib-d8 is not readily found in public databases, its molecular formula and weight can be calculated based on the structure of Sonidegib and the substitution of eight hydrogen atoms with deuterium.

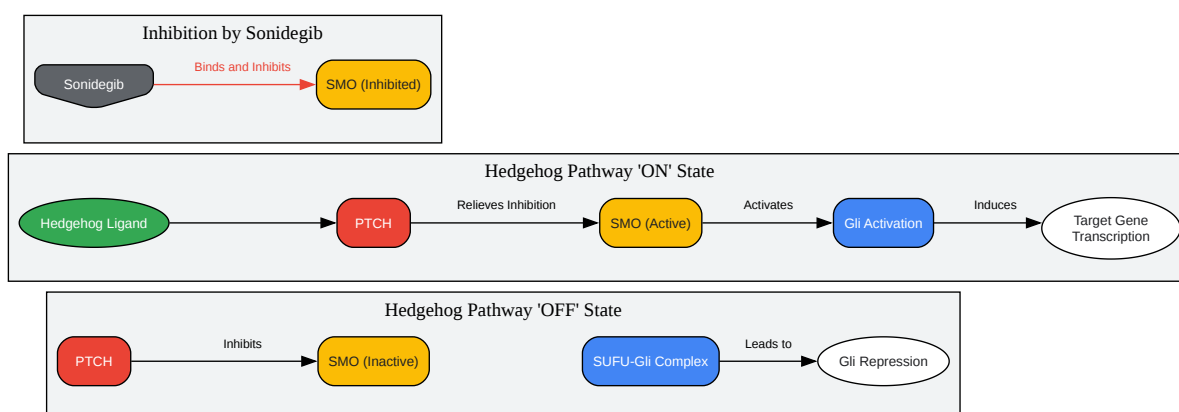
The Hedgehog Signaling Pathway and the Mechanism of Sonidegib

The Hedgehog signaling pathway is a complex and tightly regulated cascade that plays a pivotal role in embryonic development and tissue homeostasis. Its aberrant activation is a known driver in several human cancers. Sonidegib exerts its therapeutic effect by targeting a key component of this pathway, the Smoothened (SMO) receptor.

In the "off" state, the Patched (PTCH) receptor inhibits SMO. The binding of a Hedgehog ligand (such as Sonic, Indian, or Desert Hedgehog) to PTCH relieves this inhibition, allowing SMO to

activate a downstream signaling cascade. This cascade culminates in the activation of the Gli family of transcription factors (Gli1, Gli2, and Gli3), which then translocate to the nucleus and induce the expression of target genes involved in cell proliferation, survival, and differentiation.

Sonidegib functions as a SMO antagonist.[4][5] It binds to the SMO receptor and prevents its activation, even in the presence of Hedgehog ligands. This blockade effectively shuts down the entire downstream signaling pathway, leading to the suppression of Gli-mediated gene transcription and subsequent inhibition of tumor growth.



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Caption: The Hedgehog Signaling Pathway and Inhibition by Sonidegib.

Experimental Protocol: Quantification of Sonidegib in Human Plasma using LC-MS/MS with Sonidegib-d8 as an Internal Standard

This protocol outlines a robust and validated method for the quantification of Sonidegib in human plasma, a critical procedure in pharmacokinetic and drug metabolism studies. The use of Sonidegib-d8 as an internal standard (IS) is central to achieving high accuracy and precision by correcting for variability in sample preparation and instrument response.

Materials and Reagents

- Sonidegib reference standard
- Sonidegib-d8 (internal standard)
- Human plasma (with anticoagulant, e.g., K₂EDTA)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- 96-well plates

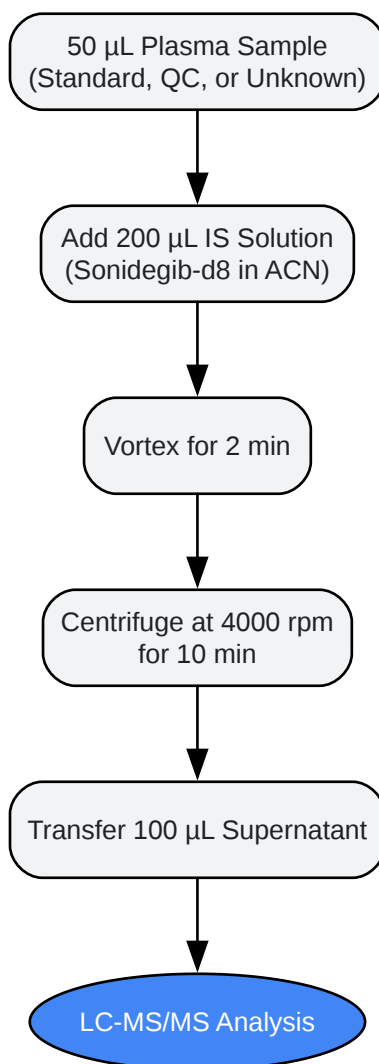
Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL):
 - Accurately weigh and dissolve Sonidegib and Sonidegib-d8 in methanol to prepare individual 1 mg/mL stock solutions.
- Working Standard Solutions:
 - Prepare a series of Sonidegib working standard solutions by serially diluting the primary stock solution with a 50:50 (v/v) mixture of acetonitrile and water. These will be used to spike into plasma to create calibration standards.
- Internal Standard Working Solution (100 ng/mL):

- Dilute the Sonidegib-d8 primary stock solution with a 50:50 (v/v) mixture of acetonitrile and water to a final concentration of 100 ng/mL.

Sample Preparation (Protein Precipitation)

- Label a 96-well plate for calibration standards, quality controls (QCs), and unknown samples.
- To each well, add 50 µL of the respective plasma sample (blank, calibration standard, QC, or unknown).
- Add 200 µL of the internal standard working solution (100 ng/mL Sonidegib-d8 in acetonitrile) to each well. The acetonitrile will induce protein precipitation.
- Seal the plate and vortex for 2 minutes at high speed.
- Centrifuge the plate at 4000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer 100 µL of the supernatant to a clean 96-well plate for LC-MS/MS analysis.



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Caption: Workflow for Plasma Sample Preparation.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Parameter	Condition
LC Column	C18 column (e.g., 50 x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Gradient	Start with 20% B, ramp to 95% B over 3 min, hold for 1 min, return to 20% B and re-equilibrate for 1 min.
Injection Volume	5 μ L
Ionization Mode	ESI Positive
MRM Transitions	Sonidegib: To be optimized Sonidegib-d8: To be optimized

Note: The specific Multiple Reaction Monitoring (MRM) transitions for Sonidegib and Sonidegib-d8 need to be optimized on the specific mass spectrometer being used. This typically involves infusing the individual compounds and identifying the precursor ion and the most abundant and stable product ions.

Data Analysis and Quantification

- Integrate the peak areas of Sonidegib and Sonidegib-d8 for all samples.
- Calculate the peak area ratio of Sonidegib to Sonidegib-d8.
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards. A linear regression with a weighting factor of $1/x^2$ is typically used.
- Determine the concentration of Sonidegib in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Conclusion: The Indispensable Role of Sonidegib-d8 in Advancing Cancer Research

Sonidegib represents a significant advancement in the targeted therapy of cancers driven by the Hedgehog signaling pathway. The development and availability of its deuterated analog, Sonidegib-d8, are crucial for the accurate and precise quantification of the drug in biological systems. This technical guide provides a foundational understanding of Sonidegib-d8, its physicochemical properties, and its application as an internal standard in a validated LC-MS/MS method. The robust bioanalytical data generated using such methods are essential for every stage of drug development, from preclinical pharmacokinetic studies to clinical trials, ultimately ensuring the safe and effective use of Sonidegib in patients.

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